

The Versatile Building Block: 2,4,5-Trimethylaniline in Organic Synthesis

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Compound of Interest

Compound Name: **2,4,5-Trimethylaniline**

Cat. No.: **B089559**

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Application Notes

2,4,5-Trimethylaniline, also known as pseudocumidine, is a versatile aromatic amine that serves as a crucial starting material and intermediate in a variety of organic syntheses. Its unique substitution pattern on the benzene ring imparts specific reactivity and properties to the molecules derived from it. This document provides an overview of its applications, particularly in the synthesis of dyes and its potential in the development of bioactive compounds.

Key Applications:

- Azo Dyes:** **2,4,5-Trimethylaniline** is a key precursor in the synthesis of azo dyes.^[1] The diazotization of its amino group, followed by coupling with various naphthol or aniline derivatives, leads to the formation of highly colored compounds. A notable example is its use as a starting material for Ponceau 3R, a red azo dye.^[1]
- Pharmaceutical and Agrochemical Intermediates:** While specific examples in publicly available literature are limited, the structural motif of **2,4,5-trimethylaniline** is of interest in medicinal and agricultural chemistry. The introduction of the trimethylphenyl group can influence the lipophilicity, metabolic stability, and biological activity of a molecule. Its derivatives have been investigated for their potential biological activities, though detailed signaling pathway information is not extensively documented.^[2]

- Corrosion Inhibitors and Rubber Chemicals: The amine functionality and the aromatic ring of **2,4,5-trimethylaniline** make it a suitable candidate for applications in material science, including the formulation of corrosion inhibitors and as an intermediate in the production of rubber chemicals.

Experimental Protocols

The following protocols provide detailed methodologies for key reactions involving **2,4,5-trimethylaniline**.

Diazotization of 2,4,5-Trimethylaniline

This protocol describes the formation of the diazonium salt of **2,4,5-trimethylaniline**, a critical intermediate for subsequent coupling reactions.

Materials:

- 2,4,5-Trimethylaniline**
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Distilled Water
- Ice

Procedure:

- In a beaker, dissolve a specific molar amount of **2,4,5-trimethylaniline** in a mixture of concentrated hydrochloric acid and distilled water.
- Cool the resulting solution to 0-5 °C in an ice bath.
- In a separate beaker, prepare a solution of sodium nitrite in distilled water.
- Slowly add the sodium nitrite solution dropwise to the cooled **2,4,5-trimethylaniline** solution while maintaining the temperature between 0-5 °C and stirring continuously.

- After the complete addition of the sodium nitrite solution, continue stirring for an additional 15-20 minutes at 0-5 °C.
- The resulting solution contains the 2,4,5-trimethylbenzenediazonium chloride and is ready for the subsequent coupling reaction.

Safety Precautions: Diazonium salts can be explosive when dry. It is crucial to keep the reaction mixture cold and use the diazonium salt solution immediately in the next step without isolation.

Synthesis of an Azo Dye: Coupling with 2-Naphthol

This protocol details the synthesis of an azo dye by coupling the diazonium salt of **2,4,5-trimethylaniline** with 2-naphthol.

Materials:

- 2,4,5-Trimethylbenzenediazonium chloride solution (from Protocol 1)
- 2-Naphthol
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice

Procedure:

- In a beaker, dissolve 2-naphthol in an aqueous solution of sodium hydroxide.
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold 2,4,5-trimethylbenzenediazonium chloride solution to the 2-naphthol solution with vigorous stirring.
- A colored precipitate of the azo dye will form immediately.

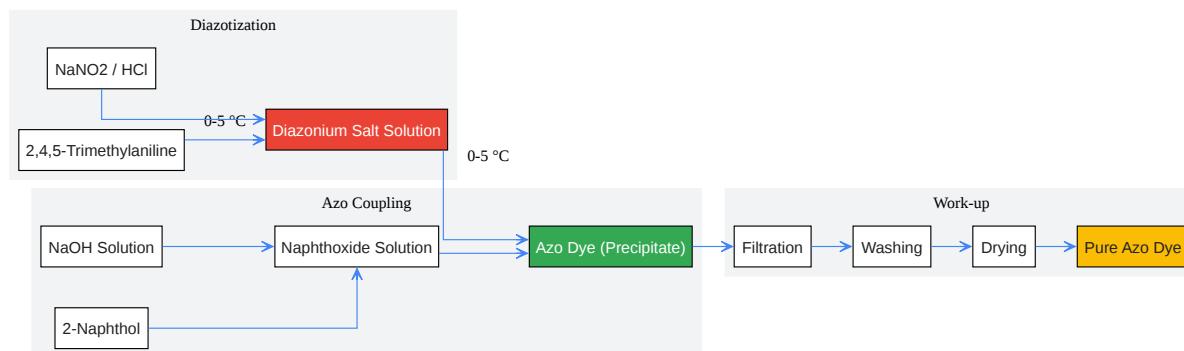
- Continue stirring the reaction mixture in the ice bath for 30 minutes to ensure complete coupling.
- Filter the precipitated dye using vacuum filtration and wash it with cold distilled water.
- Dry the product in a desiccator.

Quantitative Data

Reaction Step	Reactants	Key Conditions	Product	Yield	Reference
Diazotization	2,4,5-Trimethylaniline, NaNO ₂ , HCl	0-5 °C	2,4,5-Trimethylbenzenediazonium chloride	In-situ use	General Protocol
Azo Coupling	2,4,5-Trimethylbenzenediazonium chloride, 2-Naphthol	0-5 °C, Alkaline	Azo Dye	High	General Protocol

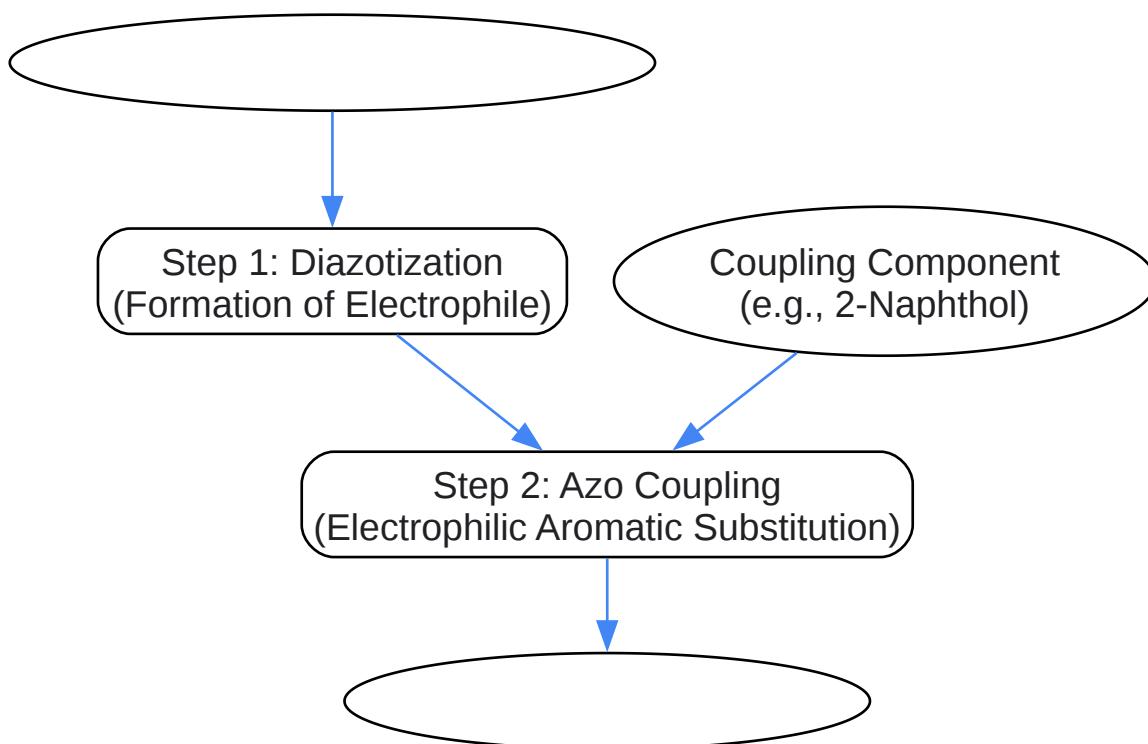
Visualizations

Experimental Workflow for Azo Dye Synthesis

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Caption: Workflow for the synthesis of an azo dye from **2,4,5-trimethylaniline**.

Logical Relationship of Synthesis Steps



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Caption: Logical flow of an azo dye synthesis using **2,4,5-trimethylaniline**.

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References

- 1. oehha.ca.gov [oehha.ca.gov]
- 2. 2,4,5-Trimethylaniline | 137-17-7 | FT147906 | Biosynth [biosynth.com]
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